

Personal protective equipment for handling S-(2-Furanylmethyl) methanethioate-d2

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Compound of Interest

Compound Name: **S-(2-Furanylmethyl) methanethioate-d2**

Cat. No.: **B12366903**

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Essential Safety and Handling Guide for S-(2-Furanylmethyl) methanethioate-d2

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **S-(2-Furanylmethyl) methanethioate-d2**. The following procedures are based on the known hazards of the non-deuterated analogue, S-Furfuryl thioacetate, and best practices for handling furan-containing and deuterated compounds.

Hazard Identification and Assessment

S-(2-Furanylmethyl) methanethioate-d2 is a deuterated form of S-Furfuryl thioacetate. While specific toxicity data for the deuterated compound is not available, the primary hazards are expected to be similar to its non-deuterated counterpart. The parent compound is classified as a combustible liquid that causes skin and eye irritation, and may cause respiratory irritation.^[1] ^[2]^[3] It is also noted for its strong, unpleasant odor (stench).^[1]^[2]^[3] Due to the furan moiety, it should be handled with caution, as some furan derivatives are suspected of causing genetic defects and may have carcinogenic properties.^[4]^[5]

As a deuterated compound, **S-(2-Furanylmethyl) methanethioate-d2** is susceptible to isotopic dilution through hydrogen-deuterium (H-D) exchange, particularly in the presence of moisture.

[6][7] Therefore, handling and storage procedures must be designed to maintain its isotopic integrity.

Key Physical and Chemical Properties (of S-Furfuryl thioacetate)

Property	Value
Molecular Formula	C7H8O2S
Molecular Weight	156.20 g/mol
Appearance	Dark brown liquid[1][3]
Boiling Point	211 - 212 °C[1][3]
Flash Point	92 °C[1][3]
Specific Gravity	1.170

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure.

PPE Category	Item	Specifications & Use
Eye and Face Protection	Safety Goggles and Face Shield	ANSI-approved safety goggles with side shields or chemical splash goggles must be worn at all times. A face shield should be worn over safety glasses when there is a risk of splashing.[8][9]
Hand Protection	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended. Double-gloving is advised for enhanced protection.[8][10] Gloves should be inspected before use and disposed of immediately if contaminated.
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and kept fully buttoned to protect against splashes and spills.[4][9]
Respiratory Protection	NIOSH-Approved Respirator	All handling should be conducted in a certified chemical fume hood to minimize inhalation exposure. [8][10] In the absence of a fume hood or in poorly ventilated areas, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary.[4]
Foot Protection	Closed-Toe Shoes	Sturdy, closed-toe shoes made of a non-porous material are required to protect against spills.[4][10]

Operational Plan: Handling Protocol

Adherence to proper handling procedures is critical to minimize exposure and prevent contamination.

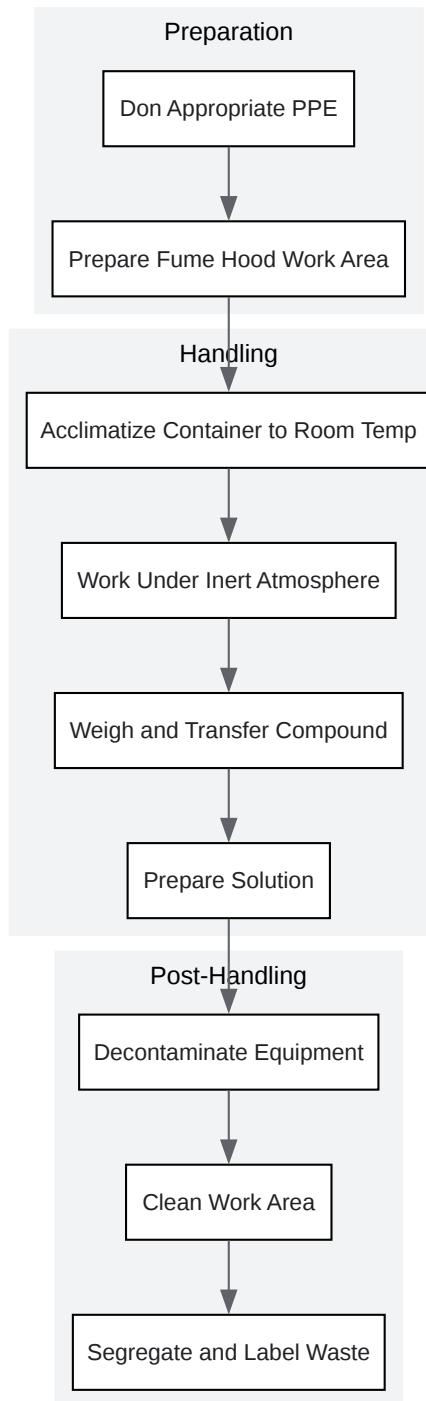
3.1. Engineering Controls

- All work with **S-(2-Furanylmethyl) methanethioate-d2** should be performed in a certified chemical fume hood to control exposure to vapors and the strong odor.[8][10]
- An emergency eyewash station and safety shower should be readily accessible.

3.2. Procedural Steps

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the work area within the chemical fume hood by lining it with absorbent, disposable bench paper.
- Inert Atmosphere: Due to its deuterated nature, handle the compound under a dry, inert atmosphere (e.g., nitrogen or argon) to prevent H-D exchange with atmospheric moisture.[6][7]
- Temperature Acclimatization: If stored at a low temperature, allow the container to equilibrate to room temperature before opening to prevent condensation from forming inside.[6][7]
- Weighing and Transfer: Conduct all weighing and transfers of the compound within the fume hood. Use the smallest quantity necessary for the experiment.
- Solution Preparation: When preparing solutions, slowly add the **S-(2-Furanylmethyl) methanethioate-d2** to the solvent.
- Post-Handling: After handling, decontaminate all surfaces and equipment that came into contact with the compound. Wipe down the work area with an appropriate solvent and then a cleaning solution.

Safe Handling Workflow for S-(2-Furanylmethyl) methanethioate-d2

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Caption: Workflow for the safe handling of **S-(2-Furanylmethyl) methanethioate-d2**.

Storage and Spill Management

4.1. Storage

- Store in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials such as strong oxidizing agents, bases, and reducing agents.[3]
- Keep the container tightly closed and preferably under an inert atmosphere to protect from moisture and air.[6]
- For long-term storage, refrigeration (2-8 °C) or freezing (-20 °C) may be necessary to maintain chemical and isotopic stability.[6]

4.2. Spill Management

- Small Spills: In case of a small spill, absorb the material with a non-combustible absorbent material like vermiculite or sand.[4] Place the contaminated absorbent into a sealed, labeled container for hazardous waste disposal. Ensure adequate ventilation.
- Large Spills: For a large spill, evacuate the area immediately and remove all ignition sources. Contact the institution's emergency response team.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of soap and water for at least 15 minutes.[4] Seek medical attention if irritation persists.
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[4]

Disposal Plan

Proper disposal of **S-(2-Furanylmethyl) methanethioate-d2** and contaminated materials is essential for laboratory and environmental safety.

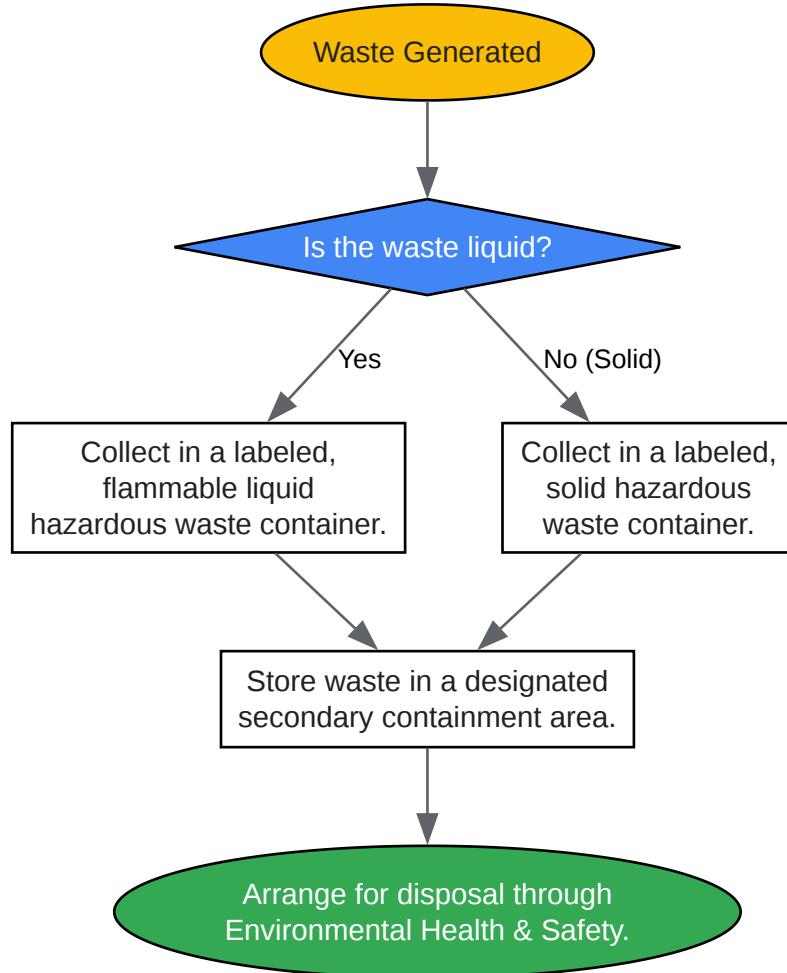
6.1. Waste Segregation

- Liquid Waste: Collect all liquid waste containing **S-(2-Furanylmethyl) methanethioate-d2** in a designated, labeled hazardous waste container. The container should be appropriate for flammable organic waste.
- Solid Waste: All solid waste contaminated with the compound (e.g., used gloves, absorbent paper, pipette tips) should be collected in a separate, labeled hazardous waste container.[\[10\]](#)

6.2. Disposal Procedure

- All waste must be handled as hazardous waste.
- Ensure all waste containers are tightly sealed and properly labeled with the chemical name and associated hazards.
- Store waste containers in a designated secondary containment area away from incompatible materials.
- Dispose of the waste through your institution's environmental health and safety office in accordance with local, state, and federal regulations.

Disposal Decision Tree for S-(2-Furanylmethyl) methanethioate-d2

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Caption: Disposal plan for **S-(2-Furanylmethyl) methanethioate-d2** waste.

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